

An In-depth Technical Guide to 2-Amino-5-methylthiazole

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Compound of Interest

Compound Name: 2-Amino-4-isopropyl-5-methylthiazole

Cat. No.: B033956

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Introduction

This technical guide provides a comprehensive overview of 2-Amino-5-methylthiazole (CAS Number: 7305-71-7), a heterocyclic amine that serves as a crucial building block in medicinal chemistry. While the initial request concerned **2-Amino-4-isopropyl-5-methylthiazole** (CAS Number: 101012-43-5), a thorough literature search revealed a scarcity of publicly available technical data for this specific compound. Consequently, this guide focuses on the closely related and well-documented analogue, 2-Amino-5-methylthiazole.[1][2][3] This compound and its derivatives have garnered significant interest due to their diverse biological activities, including antioxidant, antimicrobial, and anticancer properties.[4][5][6] This guide is intended for researchers, scientists, and drug development professionals, providing detailed information on its chemical properties, synthesis, biological activities, and relevant experimental protocols.

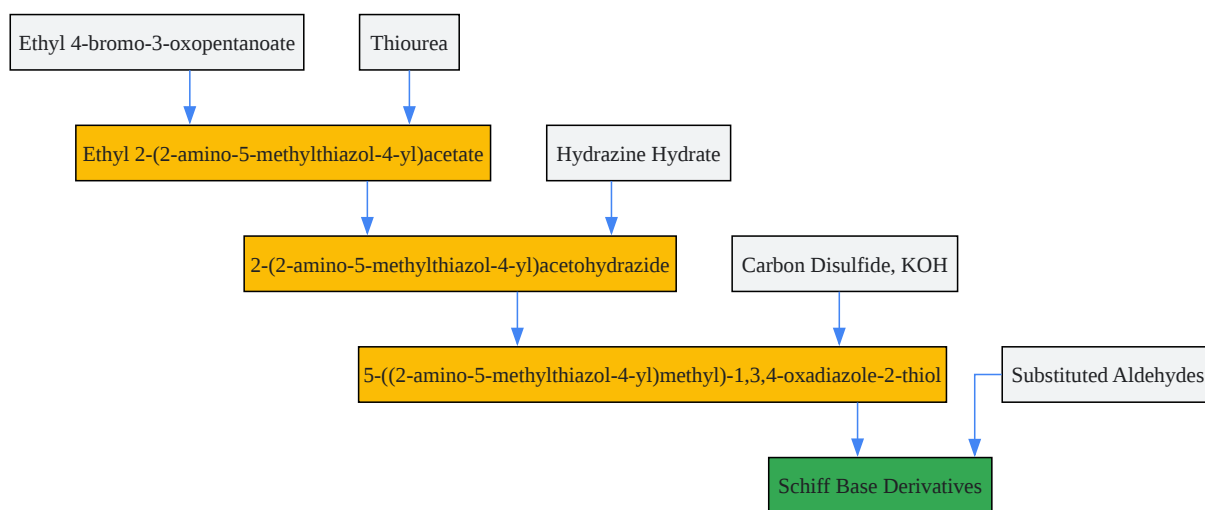
Chemical and Physical Properties

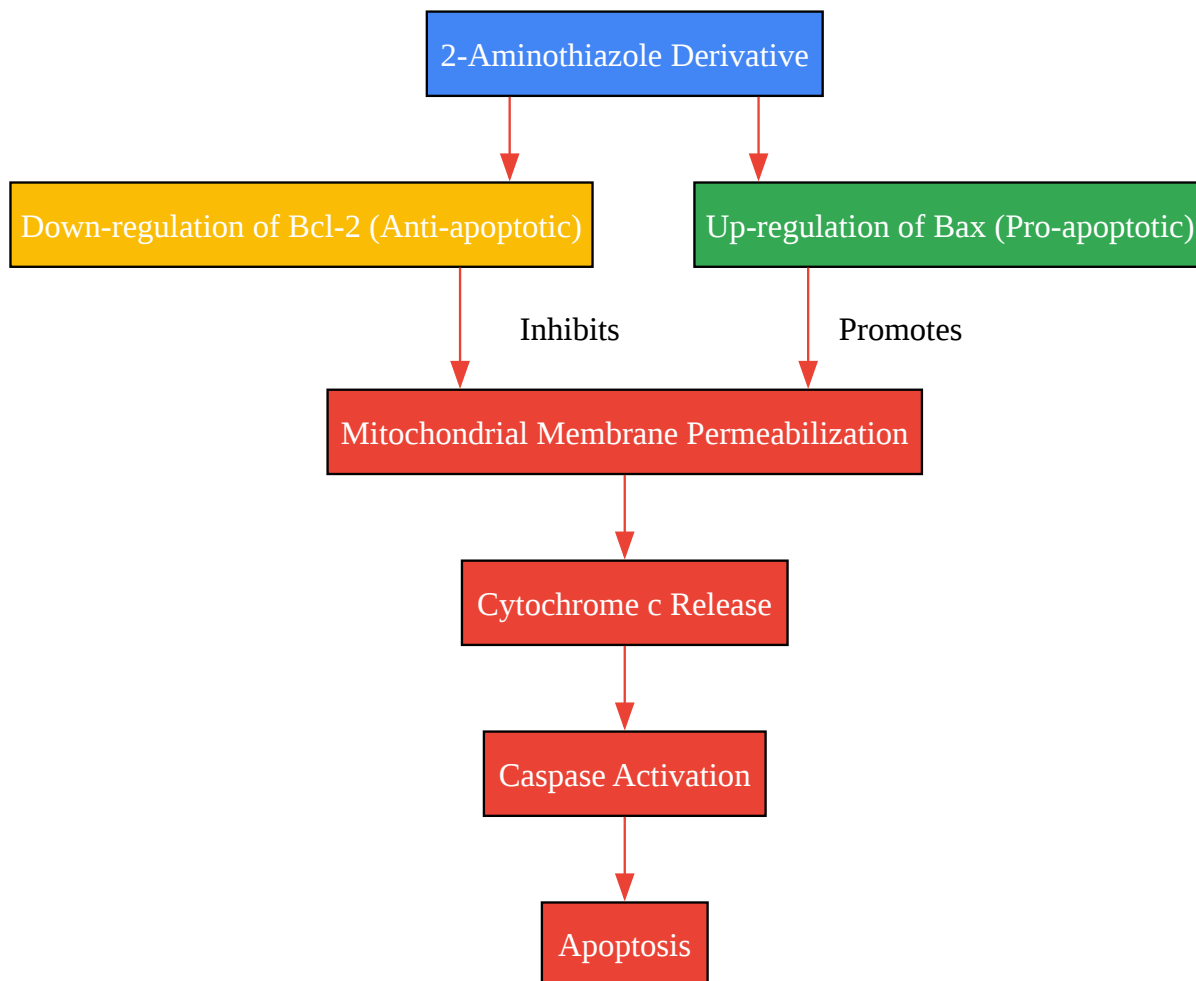
2-Amino-5-methylthiazole is a solid, typically appearing as a pale yellow to brown powder or crystals.[1] It is soluble in methanol and possesses the ability to form metal complexes, which can interact with DNA.[2]

Property	Value
CAS Number	7305-71-7
Molecular Formula	C ₄ H ₆ N ₂ S
Molecular Weight	114.17 g/mol
Melting Point	93-98 °C
Boiling Point	232.5 °C at 760 mmHg
Density	1.258 g/cm ³
Appearance	Pale yellow to brown crystals or powder

Synthesis of 2-Amino-5-methylthiazole Derivatives

A common method for the synthesis of 2-aminothiazole derivatives is the Hantzsch thiazole synthesis, which involves the condensation of an α -haloketone with a thiourea derivative. The following diagram illustrates a general synthetic workflow for creating derivatives of 2-Amino-5-methylthiazole, which can then be used to explore a range of biological activities.





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